

Application Notes and Protocols for N-5984 Hydrochloride

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-5984 hydrochloride*

CAS No.: *185035-23-8*

Cat. No.: *B12773499*

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Introduction

N-5984 hydrochloride, also known as KRP-204, is a potent and selective agonist for the β_3 -adrenergic receptor.[1] As a research chemical, it is a valuable tool for investigating the physiological and pathological roles of the β_3 -adrenergic receptor, which is predominantly expressed in adipose tissue and the detrusor muscle of the bladder. Its selectivity makes it particularly useful for studies related to obesity, diabetes, and overactive bladder syndrome. These application notes provide essential information on the chemical properties of **N-5984 hydrochloride** and a detailed protocol for the preparation of stock solutions to ensure accurate and reproducible experimental outcomes.

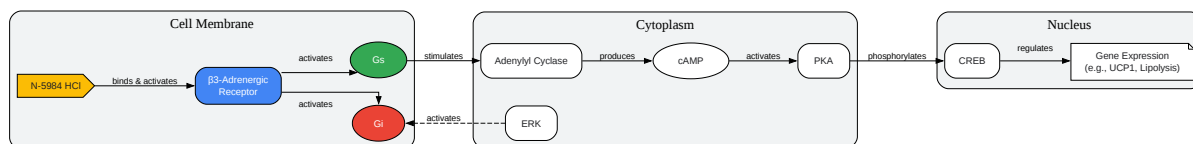
Chemical and Physical Properties

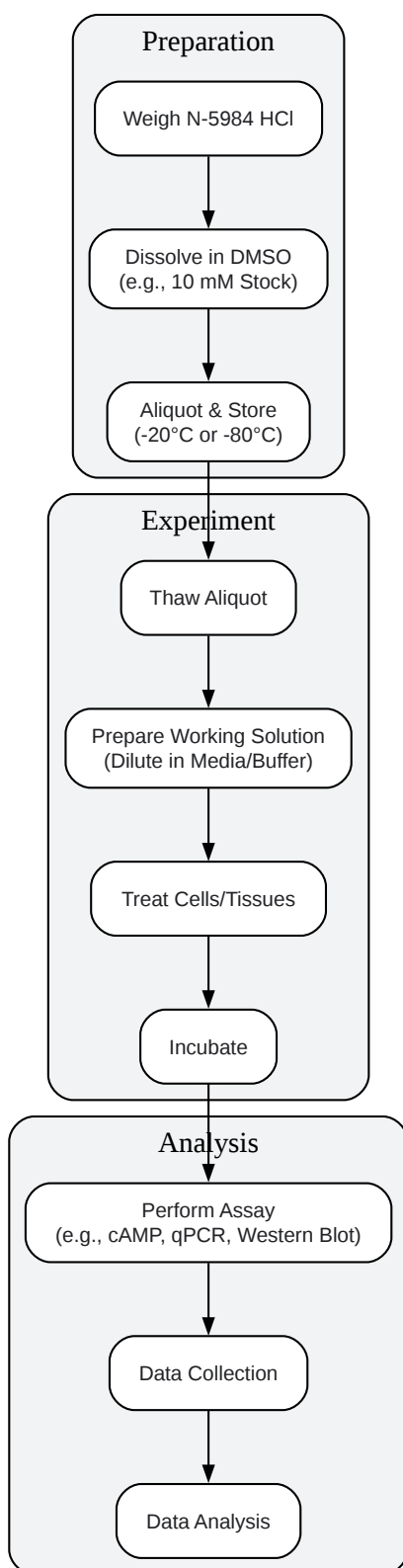
A clear understanding of the physicochemical properties of **N-5984 hydrochloride** is fundamental for its proper handling, storage, and use in experimental settings. While specific solubility data in common laboratory solvents is not readily available in the public domain, the following table summarizes its key chemical identifiers.

Property	Value
Molecular Formula	C ₂₀ H ₂₂ ClNO ₅ ·HCl
Molecular Weight	428.31 g/mol
CAS Number	185035-23-8
Synonyms	KRP-204, (2R)-6-[(2R)-2-[(2R)-2-(3-chlorophenyl)-2-hydroxyethyl]amino]propyl]-2,3-dihydro-1,4-benzodioxine-2-carboxylic acid hydrochloride

β3-Adrenergic Receptor Signaling Pathway

N-5984 hydrochloride exerts its effects by activating the β3-adrenergic receptor, a G-protein coupled receptor (GPCR). The downstream signaling cascade is crucial for its physiological effects. The diagram below illustrates the primary signaling pathways initiated by the activation of the β3-adrenergic receptor.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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